

3-Bromo-5-methoxybenzoic acid CAS number

157893-14-6

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Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzoic acid

Cat. No.: B116308

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An In-depth Technical Guide to **3-Bromo-5-methoxybenzoic acid** (CAS: 157893-14-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-methoxybenzoic acid**, a valuable building block in organic synthesis and medicinal chemistry. The document details its physicochemical properties, synthesis protocols, and potential applications, drawing on data from structurally related compounds to highlight its promise in drug discovery and materials science.

Physicochemical Properties

3-Bromo-5-methoxybenzoic acid is a white crystalline solid.^[1] Its key chemical and physical properties are summarized below, providing essential data for experimental design and computational modeling.

Property	Value	Reference(s)
CAS Number	157893-14-6	[2][3][4]
Molecular Formula	C ₈ H ₇ BrO ₃	[1][2][4]
Molecular Weight	231.04 g/mol	[2][4]
Appearance	White to yellow powder or crystals	[1][3]
Melting Point	184-187 °C, 190-191 °C	[1]
Boiling Point	338.8 ± 27.0 °C at 760 mmHg	[2]
Density	1.625 ± 0.06 g/cm ³	[2]
pKa	3.69 ± 0.10 (Predicted)	
Solubility	Soluble in organic solvents like ethanol and chloroform; insoluble in water.	[1]
Vapor Pressure	3.74E-05 mmHg at 25°C	[2]
Flash Point	158.7 °C	[2]
InChI Key	DMXJBCHYVUGXEH-UHFFFAOYSA-N	[3][4]

Synthesis and Experimental Protocols

3-Bromo-5-methoxybenzoic acid can be synthesized via multiple routes. The protocols below provide detailed methodologies for its preparation.

Protocol 1: Synthesis from 2-amino-5-bromo-3-methoxybenzoic acid

This procedure involves a diazotization reaction followed by a reduction.[5]

Experimental Workflow:



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Caption: Workflow for synthesis from an amino precursor.

Methodology:

- Dissolve 2-amino-5-bromo-3-methoxybenzoic acid (16.3 mmol) in a mixture of water (20 mL), concentrated hydrochloric acid (7.5 mL), and tetrahydrofuran (20 mL) at 0 °C.[5]
- Stir the reaction mixture for 30 minutes.[5]
- Add sodium nitrite (45.8 mmol) and continue stirring for 2 hours.[5]
- Introduce hypophosphorous acid (76 mmol, 50% aqueous solution) to the reaction system. [5]
- Allow the mixture to stir at room temperature for 16 hours.[5]
- Collect the resulting precipitate by filtration.[5]
- Wash the collected solid with water and dry it under a vacuum to yield the final product, **3-bromo-5-methoxybenzoic acid**. A yield of 85% has been reported for this method.[5]

Protocol 2: Synthesis from 3-bromo-5-methoxybenzaldehyde

This method involves the oxidation of the corresponding aldehyde.

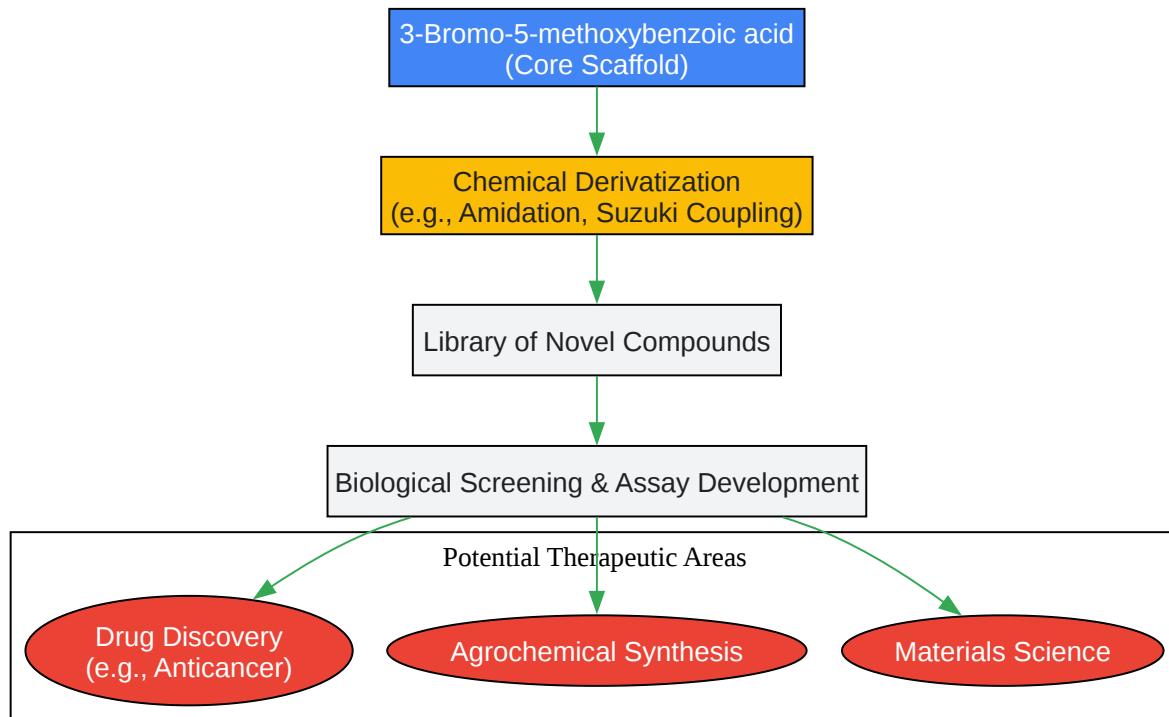
Methodology:

- To a solution of 3-bromo-5-methoxybenzaldehyde, add a sodium hydroxide solution.[1]
- Stir the reaction mixture for a sufficient period to ensure the completion of the reaction.[1]
- Acidify the reaction mixture using dilute hydrochloric acid.[1]
- The final product is obtained through crystallization and purification.[1]

Applications in Research and Drug Development

While direct biological data on **3-bromo-5-methoxybenzoic acid** is limited, its structure serves as a key intermediate in organic synthesis.[1] The bromine atom provides a reactive site for cross-coupling reactions, while the carboxylic acid can be readily converted into amides, esters, and other functional groups.

The potential applications of this compound can be inferred from structurally related molecules, such as 3,5-dibromo-4-methoxybenzoic acid, which is a versatile scaffold for synthesizing bioactive compounds with potential therapeutic uses, including thyroid hormone receptor antagonism and anticancer and antioxidant activities.[6][7] Derivatives of similar brominated benzoic acids are explored as potential anticancer, anti-inflammatory, and antimicrobial agents. [7][8]



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Caption: Logical workflow from core chemical to applications.

Safety Information

3-Bromo-5-methoxybenzoic acid should be handled with appropriate safety precautions in a well-ventilated area.[\[1\]](#)

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[\[3\]](#)[\[4\]](#)
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes).

Remove contact lenses, if present and easy to do. Continue rinsing).[3][4]

- First Aid: In case of skin contact, rinse immediately with soap and water.[1]
- Storage: Keep in a dark place, sealed in a dry container at room temperature.[3]

Conclusion

3-Bromo-5-methoxybenzoic acid (CAS 157893-14-6) is a versatile chemical intermediate with significant potential for researchers in synthetic chemistry and drug discovery. Its well-defined physicochemical properties and established synthesis routes make it an accessible building block for creating complex molecules. While further research is needed to fully elucidate its biological activities, the analysis of related compounds suggests it is a promising scaffold for developing novel therapeutic agents and materials.

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